Scale-up Synthesis of (3-Aminocyclobutyl)methanol Hydrochloride: Application Notes and Protocols

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Compound of Interest		
Compound Name:	*(3-Aminocyclobutyl)methanol hydrochloride*	
Cat. No.:	*B111603*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and experimental protocols for the scale-up synthesis of **(3-Aminocyclobutyl)methanol hydrochloride**, a valuable building block in pharmaceutical development. Two primary synthetic routes are presented, starting from commercially available precursors: 3-oxocyclobutane-1-carboxylic acid and diethyl cyclobutane-1,3-dicarboxylate. The protocols emphasize scalability, safety, and efficiency, addressing key considerations for researchers and professionals in drug development. All quantitative data is summarized in structured tables, and experimental workflows are visualized using diagrams for enhanced clarity.

Introduction

(3-Aminocyclobutyl)methanol and its hydrochloride salt are key intermediates in the synthesis of various pharmaceutically active compounds. The rigid cyclobutane scaffold provides a unique three-dimensional framework that can impart desirable pharmacological properties. As drug candidates progress through development pipelines, the demand for multi-gram to kilogram quantities of such intermediates necessitates robust and scalable synthetic methods.

This document outlines two potential scale-up routes, detailing experimental procedures, safety precautions, and data for process optimization.
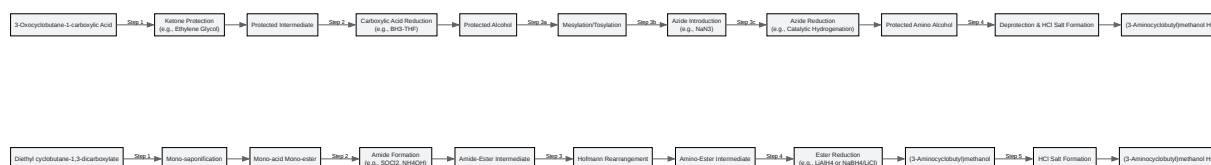
Synthetic Pathways

Two viable synthetic pathways for the scale-up production of **(3-Aminocyclobutyl)methanol hydrochloride** are detailed below. The choice of route may depend on factors such as starting material availability, cost, and desired stereochemical outcome (though this guide primarily focuses on the racemic mixture).

Route 1: Starting from 3-Oxocyclobutane-1-carboxylic Acid Route 2: Starting from Diethyl cyclobutane-1,3-dicarboxylate

Route 1: Synthesis from 3-Oxocyclobutane-1-carboxylic Acid

This route involves the initial protection of the ketone, followed by reduction of the carboxylic acid, amination, and final deprotection and salt formation.

Logical Workflow for Route 1

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